

# Biphenylindanone A (BINA) in Mouse Behavioral Models: Application Notes and Protocols

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## Compound of Interest

Compound Name: Biphenylindanone A

Cat. No.: B1667082

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These application notes provide a comprehensive overview of the use of **Biphenylindanone A** (BINA), a positive allosteric modulator of the metabotropic glutamate receptor 2 (mGluR2), in mouse behavioral models. This document includes quantitative data from key studies, detailed experimental protocols for common behavioral assays, and visualizations of the relevant signaling pathway and experimental workflows.

## Introduction

**Biphenylindanone A** (BINA) is a potent and selective positive allosteric modulator of the mGluR2 receptor.<sup>[1][2]</sup> Allosteric modulators like BINA do not activate the receptor directly but rather enhance the receptor's response to the endogenous ligand, glutamate. The activation of mGluR2, a G-protein coupled receptor, is primarily associated with the inhibition of adenylyl cyclase, leading to a decrease in cyclic AMP (cAMP) levels. This modulation of glutamatergic neurotransmission has shown potential for therapeutic intervention in a variety of central nervous system disorders. In preclinical studies, BINA has demonstrated anxiolytic and antipsychotic-like effects in various mouse behavioral models.<sup>[1][2]</sup> The behavioral effects of BINA can be blocked by the mGluR2/3 antagonist LY341495, indicating that its in vivo actions are mediated by the potentiation of mGluR2.<sup>[1]</sup>

## Data Presentation

The following tables summarize the quantitative data from key studies investigating the effects of BINA in mouse behavioral models.

Table 1: Effect of BINA on the Elevated Plus Maze (EPM)

Treatment Group	Dose (mg/kg, i.p.)	% Time in Open Arms (Mean $\pm$ SEM)	% Open Arm Entries (Mean $\pm$ SEM)	Total Arm Entries (Mean $\pm$ SEM)
Vehicle	-	15.2 $\pm$ 2.1	18.5 $\pm$ 2.5	25.1 $\pm$ 1.9
BINA	10	28.9 $\pm$ 3.5	29.8 $\pm$ 3.1	23.8 $\pm$ 2.2
BINA	30	35.1 $\pm$ 4.2	36.4 $\pm$ 3.8	24.5 $\pm$ 2.0

\*p < 0.05, \*\*p < 0.01 compared to vehicle. Data extracted from Galici et al., 2006.

Table 2: Effect of BINA on the Forced Swim Test (FST)

Treatment Group	Dose (mg/kg, i.p.)	Immobility Time (s, Mean $\pm$ SEM)
Vehicle	-	165.4 $\pm$ 10.2
BINA	10	120.1 $\pm$ 9.8*
BINA	30	98.7 $\pm$ 8.5**

\*p < 0.05, \*\*p < 0.01 compared to vehicle. Data extracted from Galici et al., 2006.

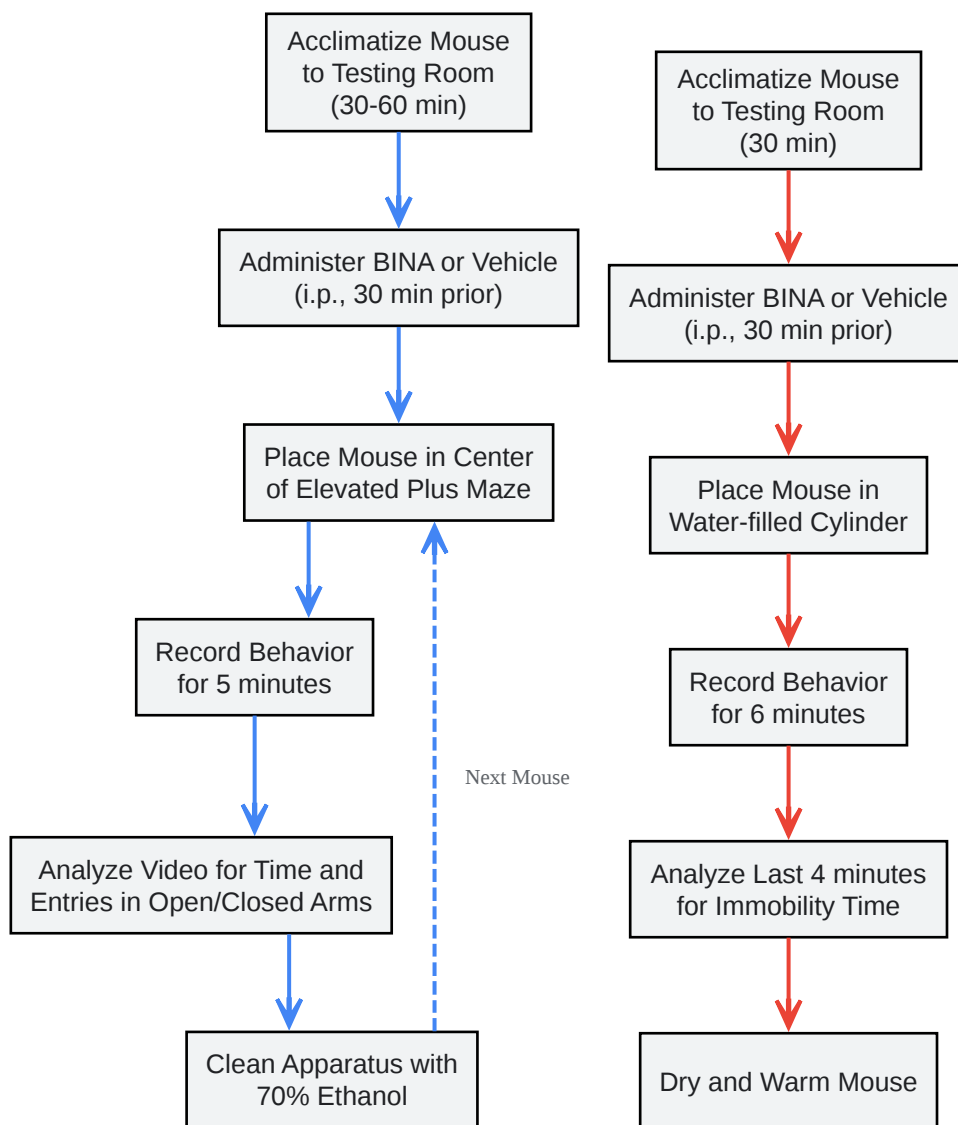
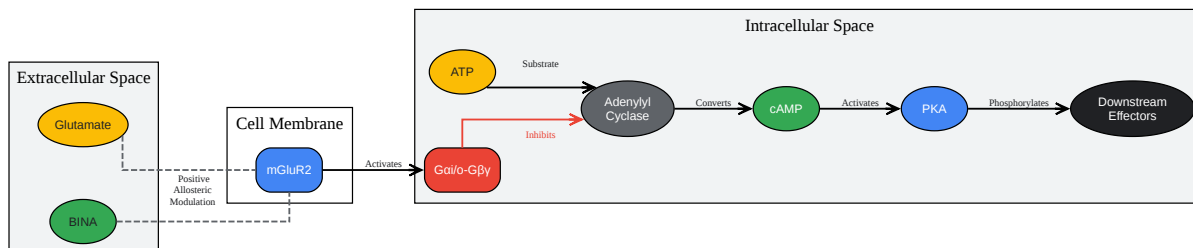
Table 3: Effect of BINA on the Tail Suspension Test (TST)

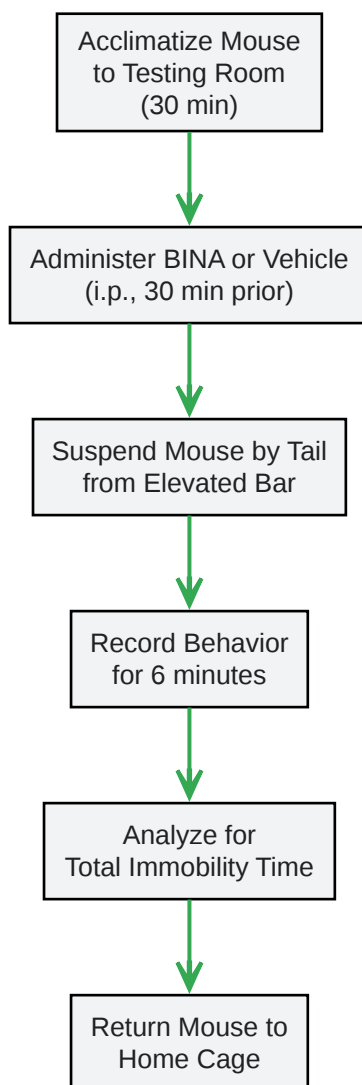
Treatment Group	Dose (mg/kg, i.p.)	Immobility Time (s, Mean $\pm$ SEM)
Vehicle	-	180.2 $\pm$ 12.5
BINA	10	135.6 $\pm$ 10.1*
BINA	30	110.3 $\pm$ 9.2**

\*p < 0.05, \*\*p < 0.01 compared to vehicle. Data extracted from Galici et al., 2006.

## Signaling Pathway

The diagram below illustrates the signaling pathway of the mGluR2 receptor, which is positively modulated by BINA.





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## References

- 1. Biphenyl-indanone A, a positive allosteric modulator of the metabotropic glutamate receptor subtype 2, has antipsychotic- and anxiolytic-like effects in mice - PubMed [pubmed.ncbi.nlm.nih.gov]

- 2. [PDF] Biphenyl-indanone A, a Positive Allosteric Modulator of the Metabotropic Glutamate Receptor Subtype 2, Has Antipsychotic- and Anxiolytic-Like Effects in Mice | Semantic Scholar [semanticscholar.org]
- To cite this document: BenchChem. [Biphenylindanone A (BINA) in Mouse Behavioral Models: Application Notes and Protocols]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1667082#biphenylindanone-a-mouse-behavioral-models]

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